

# Pentadecanoyl Chloride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Pentadecanoyl chloride

Cat. No.: B104569

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This technical guide provides an in-depth overview of **pentadecanoyl chloride**, a long-chain acyl chloride that serves as a key reagent in organic synthesis and holds potential in biochemical research and drug development. This document, intended for researchers, scientists, and professionals in drug development, details its chemical structure, physicochemical properties, synthesis, and reactivity, with a focus on its application in experimental settings.

## Chemical Structure and Identification

**Pentadecanoyl chloride** is the acyl chloride derivative of pentadecanoic acid. It is a reactive compound characterized by a 15-carbon aliphatic chain attached to a carbonyl chloride functional group.

Chemical Structure:

Identifiers:

- IUPAC Name: **Pentadecanoyl chloride**[\[1\]](#)[\[2\]](#)
- Synonyms: Pentadecanoic acid chloride[\[2\]](#)[\[3\]](#)
- Chemical Formula:  $C_{15}H_{29}ClO$ [\[1\]](#)[\[2\]](#)[\[4\]](#)

- CAS Number: 17746-08-6[2][3]

## Physicochemical Properties

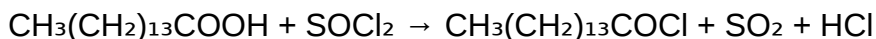
**Pentadecanoyl chloride** is a colorless to yellowish liquid with a pungent odor.[5] It is soluble in organic solvents but reacts vigorously with water.[5] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Weight	260.84 g/mol	[1][3][4][6][7]
Appearance	Colorless to yellowish liquid	[2][5]
Density	0.909 g/mL at 20 °C	[3][7]
Refractive Index	n <sub>20/D</sub> 1.451	[3][7]
Solubility	Soluble in organic solvents, reacts with water	[5]

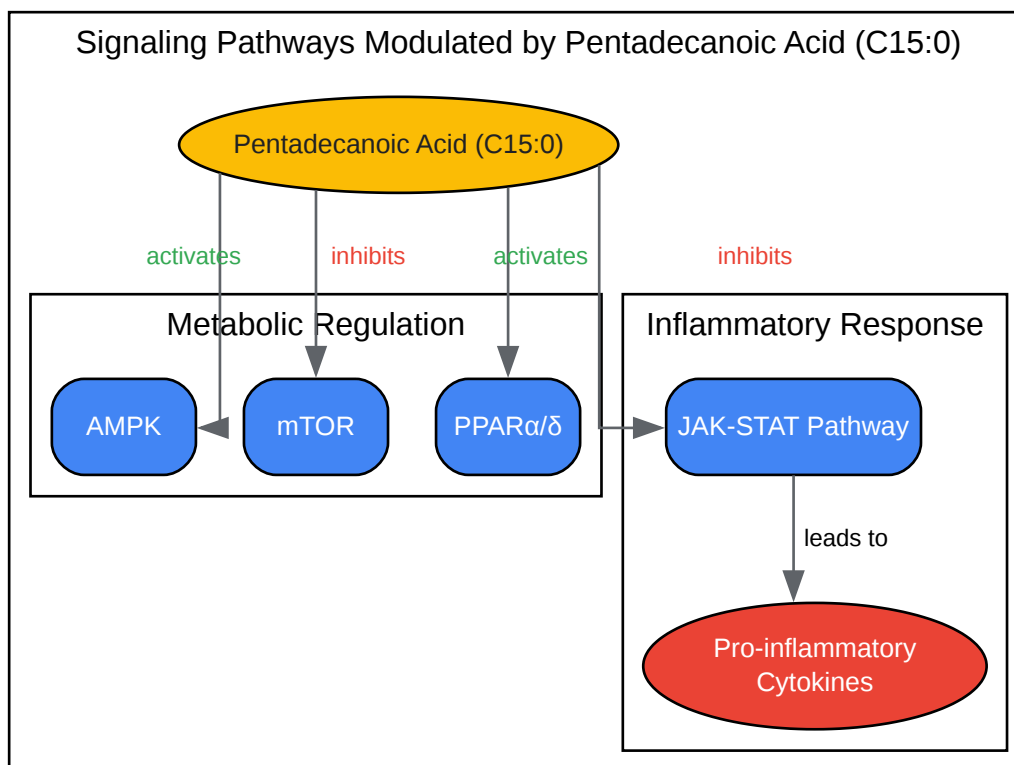
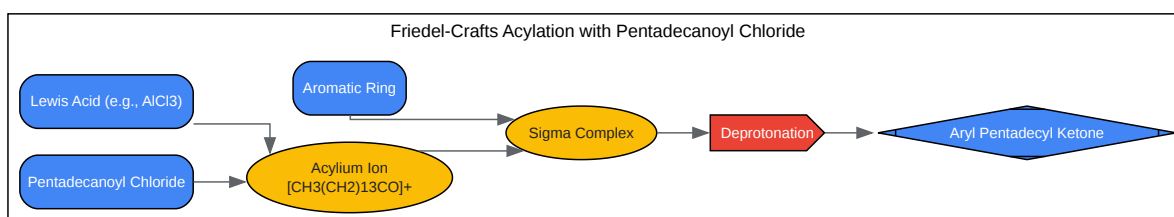
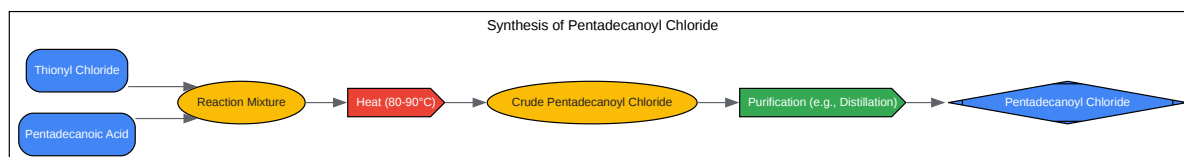
## Synthesis and Reactivity

### Synthesis

The most common laboratory-scale synthesis of **pentadecanoyl chloride** involves the reaction of pentadecanoic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride.[5] The general reaction is as follows:



A typical experimental workflow for the synthesis of **pentadecanoyl chloride** is illustrated in the diagram below.



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